

1-(3-Bromophenyl)ethane-1-thiol CAS number and identifiers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(3-Bromophenyl)ethane-1-thiol

CAS No.: 1152542-53-4

Cat. No.: B1521608

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1-(3-Bromophenyl)ethane-1-thiol: Technical Monograph[1]

Executive Summary

1-(3-Bromophenyl)ethane-1-thiol (CAS: 1152542-53-4) is a bifunctional organosulfur building block critical to fragment-based drug discovery (FBDD) and materials science.[1] Characterized by a benzylic thiol moiety and a meta-substituted bromine, this scaffold offers orthogonal reactivity: the thiol group serves as a "soft" nucleophile for bioconjugation or thioether formation, while the aryl bromide acts as an electrophilic handle for palladium-catalyzed cross-coupling reactions.[1] This guide details its identification, synthetic pathways, and applications in high-throughput medicinal chemistry.[1]

Chemical Identity & Properties

Nomenclature & Identifiers

Identifier Type	Value
CAS Number	1152542-53-4
IUPAC Name	1-(3-Bromophenyl)ethane-1-thiol
Synonyms	1-(3-Bromophenyl)ethanethiol; 3-Bromo- -methylbenzyl mercaptan
Molecular Formula	
Molecular Weight	217.13 g/mol
SMILES	<chem>CC(S)C1=CC(Br)=CC=C1</chem>
InChI Key	IPIISTLVMBSZPO-UHFFFAOYSA-N

Physical & Chemical Properties

Note: Experimental data for this specific CAS is limited; values below represent calculated consensus or properties of close analogs.

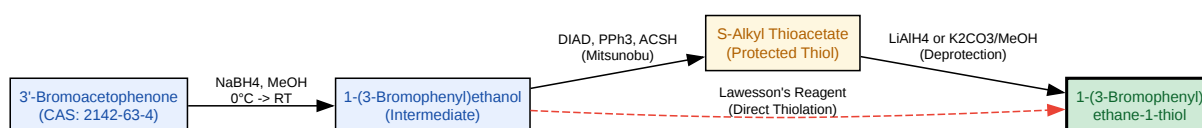
Property	Value / Description
Appearance	Colorless to pale yellow liquid
Odor	Characteristic, pungent thiol (stench)
Boiling Point	~245°C (Predicted at 760 mmHg)
Density	~1.38 g/cm ³ (Predicted)
Chirality	Contains one stereocenter at the benzylic position. ^{[1][2][3]} CAS 1152542-53-4 typically refers to the racemate. ^[1]
Solubility	Soluble in DCM, THF, Ethyl Acetate; insoluble in water.

Synthetic Methodology

The synthesis of **1-(3-bromophenyl)ethane-1-thiol** generally proceeds via the modification of the corresponding ketone or alcohol.^[1] The most robust laboratory scale route involves the reduction of 3'-bromoacetophenone followed by thiolation.^[1]

Core Synthetic Pathway (DOT Visualization)

This pathway ensures the preservation of the aromatic bromine while installing the thiol group.^[1]



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Figure 1: Synthetic routes from commercially available 3'-bromoacetophenone.^[1] The Mitsunobu pathway (solid lines) offers higher regiocontrol compared to direct thiolation.^[1]

Detailed Protocol: Mitsunobu Inversion Route

This method is preferred for generating chiral variants if starting from an enantiopure alcohol.^[1]

- Reduction: Dissolve 3'-bromoacetophenone (1.0 eq) in MeOH at 0°C. Add (1.1 eq) portion-wise. Stir for 2 hours. Quench with 1N HCl and extract with EtOAc to yield 1-(3-bromophenyl)ethanol.^[1]
- Thioacetylation: To a solution of the alcohol (1.0 eq) and triphenylphosphine (1.2 eq) in dry THF at 0°C, add diisopropyl azodicarboxylate (DIAD, 1.2 eq) dropwise. Stir for 10 min, then add thioacetic acid (1.2 eq). The reaction undergoes inversion.^[1]
- Hydrolysis: Treat the isolated thioester with in degassed MeOH under an inert atmosphere (

or Ar) to prevent disulfide formation. Acidify carefully and extract to obtain the free thiol.[1]

Applications in Drug Discovery & Materials[1]

Orthogonal Reactivity

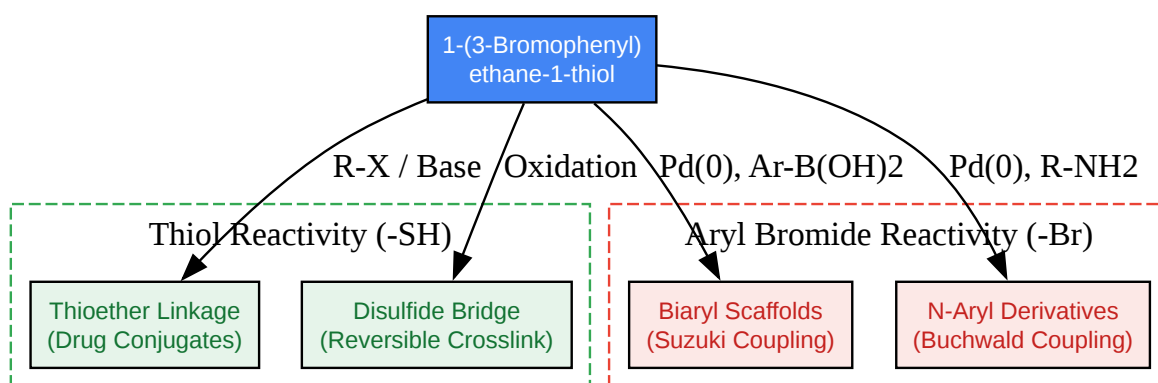
The molecule's value lies in its ability to undergo two distinct types of coupling reactions without interference.[1]

- Handle A (Thiol): Reacts with maleimides, -halo carbonyls, or electron-deficient alkenes (Michael addition).[1] Used for attaching the scaffold to proteins or polymers.[1]
- Handle B (Aryl Bromide): Undergoes Suzuki-Miyaura, Buchwald-Hartwig, or Sonogashira couplings to build complex biaryl or heterocyclic cores.[1]

Fragment-Based Drug Discovery (FBDD)

In FBDD, this molecule serves as a "linker fragment." [1] The benzylic methyl group introduces a small degree of steric bulk and chirality, which can probe hydrophobic pockets in enzyme active sites (e.g., kinases or proteases) better than a flat benzyl thiol.[1]

Functional Workflow Diagram[1]



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Figure 2: Divergent synthesis capabilities of the scaffold.[1]

Safety & Handling Protocols

Hazard Classification:

- Acute Toxicity: Harmful if swallowed or inhaled.[1]
- Skin/Eye: Causes skin irritation and serious eye irritation.[1][4]
- Special Note:Stench. Thiols possess low odor thresholds.[1] All manipulations must be performed in a well-ventilated fume hood.

Storage:

- Store at 2–8°C under an inert atmosphere (Argon/Nitrogen).
- Thiols are prone to oxidation to disulfides upon air exposure.[1]

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- To cite this document: BenchChem. [1-(3-Bromophenyl)ethane-1-thiol CAS number and identifiers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1521608/docs#1-3-bromophenyl-ethane-1-thiol-cas-number-and-identifiers>]

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